

A Spectroscopic Guide to Substituted Thiophenes: Unveiling Structure-Property Relationships

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Compound of Interest

Compound Name: 2,2,2-Trifluoro-1-thiophen-3-ylmethyl-ethylamine

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Thiophene and its derivatives are cornerstone heterocyclic compounds, integral to the development of pharmaceuticals, organic electronics, and advanced materials.^[1] A profound understanding of their molecular structure is paramount, and spectroscopic techniques serve as the analytical bedrock for their characterization.^{[1][2]} This guide provides a comparative analysis of how substituents on the thiophene ring influence its spectroscopic signatures across various techniques, including Ultraviolet-Visible (UV-Vis), Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS). By elucidating the causality behind experimental observations, this document aims to equip researchers, scientists, and drug development professionals with the expertise to interpret spectra and predict the properties of novel thiophene derivatives.

The Electronic Landscape of Thiophene: A Spectroscopic Primer

The thiophene ring is an electron-rich aromatic system. The sulfur atom, with its lone pair of electrons, participates in the π -conjugation of the ring, influencing its electronic and chemical properties. Spectroscopic methods are exquisitely sensitive to perturbations in this electron distribution caused by the addition of substituents. The nature of the substituent—whether it is electron-donating (e.g., $-\text{CH}_3$, $-\text{OCH}_3$) or electron-withdrawing (e.g., $-\text{NO}_2$, $-\text{CN}$, $-\text{COOH}$)—and its position on the ring (2- or 3-position) will systematically alter the resulting spectra.^{[3][4]}

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

UV-Vis spectroscopy measures the electronic transitions within a molecule. For thiophene, the absorption spectrum is characterized by $\pi \rightarrow \pi^*$ transitions. The position of the maximum absorption wavelength (λ_{max}) is highly sensitive to the extent of conjugation in the molecule.

Electron-donating groups (EDGs) increase the electron density of the thiophene ring, which in turn raises the energy of the highest occupied molecular orbital (HOMO). This reduces the HOMO-LUMO energy gap, resulting in a bathochromic (red) shift to longer λ_{max} values.^[5] Conversely, electron-withdrawing groups (EWGs) lower the energy of the lowest unoccupied molecular orbital (LUMO), also decreasing the HOMO-LUMO gap and causing a bathochromic shift.^[6] The magnitude of this shift is generally more pronounced with EWGs due to more effective extension of the conjugated system.

Substituents at the 2-position of the thiophene ring tend to exert a stronger influence on the UV-Vis spectrum compared to those at the 3-position. This is attributed to a more direct conjugation with the sulfur atom.[4]

Table 1: Comparative UV-Vis Absorption Maxima (λ_{max}) of Substituted Thiophenes

Substituent	Position	λ_{max} (nm)	Solvent	Effect
-H	-	~235	Hexane/Ethanol	Reference
-CH ₃	2-	~240	Varies	Weak Bathochromic Shift
-OCH ₃	2-	~255	Varies	Moderate Bathochromic Shift
-NO ₂	2-	~300	Varies	Strong Bathochromic Shift
-CHO	2-	~280	Varies	Strong Bathochromic Shift
-COOH	2-	~260	Varies	Moderate Bathochromic Shift

Note: The exact λ_{max} values can vary depending on the solvent used due to solvatochromic effects.[7]

Infrared (IR) Spectroscopy: Mapping Vibrational Modes

IR spectroscopy provides information about the functional groups and bonding within a molecule by measuring its vibrational frequencies. For substituted thiophenes, key diagnostic bands include C-H stretching, C=C ring stretching, and C-S stretching, as well as vibrations associated with the substituent itself.

The C-H stretching vibrations of the thiophene ring typically appear in the region of 3100-3000 cm^{-1} . [8] The C=C stretching vibrations of the aromatic ring are observed in the 1600-1400 cm^{-1} region. The position and intensity of these bands are sensitive to the electronic effects of the substituents. [9][10] The C-S stretching vibration is typically found in the 850-600 cm^{-1} range. [8]

Electron-withdrawing substituents can increase the bond order of adjacent C=C bonds in the ring, leading to a shift to higher wavenumbers. Conversely, electron-donating groups may cause a slight shift to lower wavenumbers. The most significant information often comes from the characteristic absorption bands of the substituents themselves (e.g., C=O stretch in ketones and esters, N-O stretches in nitro compounds). [11]

Table 2: Characteristic IR Absorption Frequencies (cm^{-1}) for Substituted Thiophenes

Vibration	Unsubstituted Thiophene	2-Acetylthiophene	2-Nitrothiophene
Aromatic C-H Stretch	~3070	~3100	~3110
C=C Ring Stretch	~1500, ~1410	~1520, ~1415	~1540, ~1340 (asymm. & symm. NO ₂ stretch)
C-S Stretch	~710	~720	~730
Substituent Stretch	-	~1665 (C=O)	~1540 (asymm. NO ₂), ~1340 (symm. NO ₂)

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Chemical Environment

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. Both ¹H and ¹³C NMR provide detailed information about the chemical environment of each nucleus. The chemical shifts (δ) are highly sensitive to the electron density around the nuclei.^[3]

¹H NMR Spectroscopy

In unsubstituted thiophene, the protons at the 2- and 5-positions (α-protons) are chemically equivalent, as are the protons at the 3- and 4-positions (β-protons). The α-protons resonate at a lower field (higher δ value) than the β-protons due to the deshielding effect of the sulfur atom.

Substituents disrupt this symmetry, leading to distinct signals for each proton. Electron-donating groups increase the electron density at the ring carbons, causing an upfield shift (lower δ) of the attached protons. Conversely, electron-withdrawing groups decrease the electron density, resulting in a downfield shift (higher δ).^[12] These effects are most pronounced for the protons ortho and para to the substituent.

¹³C NMR Spectroscopy

The principles of substituent effects on ¹³C chemical shifts are similar to those in ¹H NMR. Electron-donating groups cause an upfield shift of the ring carbon signals, while electron-withdrawing groups lead to a downfield shift.^{[1][13]} The effect of a substituent on the chemical shifts of the ring carbons provides valuable insight into its electronic nature.^[13]

Table 3: Comparative ¹H and ¹³C NMR Chemical Shifts (δ, ppm) of 3-Substituted Thiophenes in CDCl₃^[3]

Compound	H2	H4	H5	C2	C3	C4	C5
3-Methylthiophene	~7.15	~6.90	~7.20	~121	~138	~129	~125
3-Bromothiophene	~7.25	~7.10	~7.30	~122	~110	~130	~127
3-Methoxythiophene	~6.90	~6.70	~7.15	~115	~160	~105	~123

Note: Chemical shift values are approximate and can vary with solvent and concentration.[3]

Mass Spectrometry (MS): Deciphering Fragmentation Patterns

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. Upon ionization in the mass spectrometer, molecules fragment in predictable ways, and these fragmentation patterns can be used for structural elucidation.[14]

Substituted thiophenes generally exhibit a prominent molecular ion peak (M^+). [15] The fragmentation patterns are influenced by the nature and position of the substituents. Common fragmentation pathways involve the loss of the substituent or parts of it, as well as cleavage of the thiophene ring. For instance, in thiophene-2-carboxylic acids, a characteristic fragmentation is the loss of H_2O , particularly when a substituent is present at the 3-position, which is attributed to an "ortho-effect". [16] Isomeric thiophenes with substituents at the 2- or 3-positions can sometimes be difficult to differentiate by mass spectrometry alone. [15][17]

Experimental Protocols

General Sample Preparation for Spectroscopic Analysis

For optimal results, ensure the sample is pure. Purification techniques such as recrystallization, distillation, or chromatography may be necessary. The choice of solvent is crucial and should be transparent in the spectral region of interest. For NMR spectroscopy, deuterated solvents are required.

UV-Vis Spectroscopy Protocol

- **Solution Preparation:** Prepare a dilute solution of the thiophene derivative in a UV-transparent solvent (e.g., ethanol, hexane, or acetonitrile). The concentration should be adjusted to yield an absorbance between 0.2 and 0.8 at the λ_{max} .
- **Instrument Setup:** Use a dual-beam UV-Vis spectrophotometer. Fill a quartz cuvette with the pure solvent to be used as a reference.
- **Data Acquisition:** Record the absorption spectrum over the desired wavelength range (typically 200-800 nm).
- **Data Analysis:** Identify the λ_{max} and the corresponding molar absorptivity (ϵ).

FT-IR Spectroscopy Protocol

- **Sample Preparation:** For solid samples, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used. For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- **Background Spectrum:** Record a background spectrum of the empty sample compartment (for ATR) or the pure KBr pellet/salt plates.
- **Sample Spectrum:** Record the IR spectrum of the sample.
- **Data Analysis:** The instrument software will automatically subtract the background spectrum. Identify the characteristic absorption bands and assign them to the corresponding vibrational modes.

NMR Spectroscopy Protocol[3]

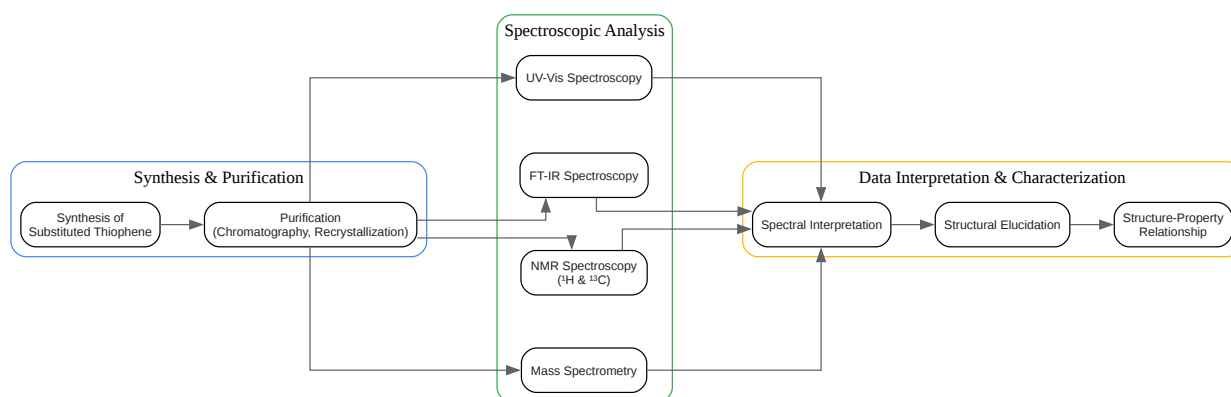
- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in about 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$) in an NMR tube. Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present

in the solvent.

- Instrument Tuning: Tune and shim the spectrometer to ensure a homogeneous magnetic field. Lock the field frequency using the deuterium signal from the solvent.[3]
- ^1H NMR Data Acquisition: Use a standard single-pulse sequence. Acquire a sufficient number of scans (e.g., 16-32) to obtain a good signal-to-noise ratio.[3]
- ^{13}C NMR Data Acquisition: Employ a proton-decoupled pulse sequence. A larger number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of the ^{13}C isotope.[3]
- Data Processing: Apply Fourier transformation to the acquired Free Induction Decay (FID). Phase correct the spectrum and calibrate the chemical shift scale using the TMS signal at 0.00 ppm.[3]

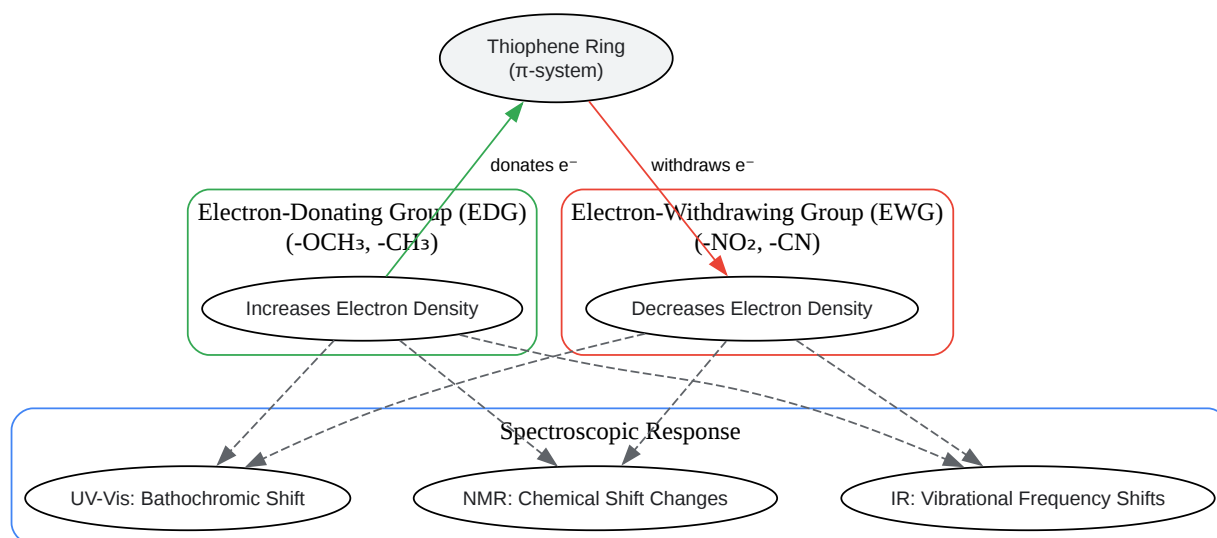
Visualizing Experimental Workflows and Molecular Effects

The logical flow of spectroscopic analysis and the influence of substituents on the electronic properties of the thiophene ring can be effectively visualized using diagrams.



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Caption: Workflow for the synthesis and spectroscopic characterization of substituted thiophenes.



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Caption: Influence of substituents on the electronic properties and spectroscopic signatures of the thiophene ring.

Conclusion

The spectroscopic analysis of substituted thiophenes is a powerful approach to understanding their structure and electronic properties. Each technique provides a unique piece of the puzzle, and a comprehensive analysis integrating UV-Vis, IR, NMR, and Mass Spectrometry allows for unambiguous characterization. The predictable and systematic nature of substituent effects on the spectra not only facilitates the identification of known compounds but also enables the rational design of new thiophene derivatives with tailored properties for a wide range of applications in science and technology.

References

- Takahashi, K., Sone, T., Matsuki, Y., & Hazato, G. (Year). Carbon-13 nuclear magnetic resonance spectra of some monosubstituted thiophenes. *The Journal of Physical Chemistry*. [URL: <https://pubs.acs.org/doi/abs/10.1021/j100703a025>]
- BenchChem. (2025). A Comparative Guide to ¹H and ¹³C NMR Analysis of 3-Substituted Thiophenes. BenchChem. [URL: <https://www.benchchem.com/product/b043185#1h-nmr-and-13c-nmr-analysis-of>]
- ResearchGate. (n.d.). STUDIES IN THE HETEROCYCLIC COMPOUNDS: II. THE MASS SPECTRA OF SOME THIOPHENE-SULFONYL DERIVATIVES. ResearchGate. [URL: <https://www.researchgate>]
- Fisichella, S., Occhipinti, S., Consiglio, O., Spinelli, D., & Noto, R. (Year). THE MASS SPECTRA OF SOME SUBSTITUTED THIOPHENE-2-CARBOXYLIC ACIDS. *Phosphorus and Sulfur and the Related Elements*, 13(1). [URL: <https://www.tandfonline.com/doi/abs/10.1080/03086648208077519>]
- Saeed, S., et al. (Year). Synthesis, spectroscopic characterization, crystal structure and pharmacological properties of some novel thiophene-thiourea core derivatives. *European Journal of Chemistry*. [URL: <https://www.eurjchem.com/index.php/eurjchem/article/view/1230>]
- BenchChem. (2025). A Comparative Guide to ¹H and ¹³C NMR Characterization of 3-Thienyl Substituted Compounds. BenchChem. [URL: <https://www.benchchem.com/product/b050007>]
- Saeed, S., et al. (Year). Synthesis, spectroscopic characterization, crystal structure and pharmacological properties of some novel thiophene-thiourea cor. *SciSpace*. [URL: <https://typeset>]
- ResearchGate. (2019). Synthesis and Characterization of the Novel Thiophene Derivatives. ResearchGate. [URL: <https://www.researchgate>]

- Fisichella, S., et al. (1982). THE MASS SPECTRA OF SOME SUBSTITUTED THIOPHENE-2-CARBOXYLIC ACIDS. Phosphorus and Sulfur and the Related Elements. [URL: <https://www.tandfonline.com/doi/abs/10.1080/03086648208077519>]
- Venkateswarlu, P., et al. (Year). Experimental and Computational Study of Thiophene Based Calamitic Liquid Crystals. Oriental Journal of Chemistry. [URL: <http://dx.doi.org/10.13005/ojc/390117>]
- Modica, E., et al. (1995). Mass spectral fragmentation patterns of some new benzo[b]thiophene- and thieno[2,3-b]thiophene-2,5-dicarbonyldichlorides and -dicarbonyldianilides and anilidoquinolones. Rapid Communications in Mass Spectrometry. [URL: <https://pubmed.ncbi.nlm.nih.gov/7742139/>]
- Otsuji, Y., & Imoto, E. (Year). The Infrared Absorption Spectra of Thiophene Derivatives. Nippon Kagaku Zasshi. [URL: https://www.jstage.jst.go.jp/article/nikkashi1948/80/10/80_10_1199/_article]
- Bowie, J. H., et al. (Year). Thiophen chemistry. Part XIII. Mass spectra of substituted thiophenes. Journal of the Chemical Society B: Physical Organic. [URL: <https://pubs.rsc.org/en/content/articlelanding/1967/j2/j29670000780>]
- Zaleski, D. P., et al. (Year). Precise equilibrium structure determination of thiophene (c-C₄H₄S) by rotational spectroscopy—Structure of a five-membered heterocycle containing a third-row atom. The Journal of Chemical Physics. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC5811409/>]
- Sugimoto, Y., Nishimura, S., & Imoto, E. (1959). The Ultraviolet Spectra of the Thiophene Derivatives. Bulletin of University of Osaka Prefecture. Series A, Engineering and natural sciences. [URL: <https://doi.org/10.24729/00009226>]
- IOSR Journal. (n.d.). Vibrational Spectra (FT-IR, FT-Raman), NBO and HOMO, LUMO Studies of 2-Thiophene Carboxylic Acid Based On Density Functional Method. IOSR Journal of Applied Physics. [URL: <https://www.iosrjournals.org/iosr-jap/papers/Vol8-issue5/Version-1/B0805010614.pdf>]
- MDPI. (n.d.). Novel Compounds Featuring a Thiophene Carboxamide Scaffold: Synthesis, Characterization and Antiproliferative Evaluation. MDPI. [URL: <https://www.mdpi.com/1420-3049/27/19/6250>]
- MDPI. (n.d.). Photophysical, Electrochemical, Density Functional Theory, and Spectroscopic Study of Some Oligothiophenes. MDPI. [URL: <https://www.mdpi.com/1420-3049/28/19/6801>]
- World Journal of Advanced Research and Reviews. (2025). Synthesis, Characterization of thiophene derivatives and its biological applications. World Journal of Advanced Research and Reviews. [URL: <https://wjarr.com/sites/default/files/WJARR-2025-2603.pdf>]
- ResearchGate. (n.d.). Modelled UV-vis spectra for thiophene-N,N'-substituted isoindigo (a) monomers and (b) dimers. ResearchGate. [URL: https://www.researchgate.net/figure/Modelled-UV-vis-spectra-for-thiophene-N-Nsubstituted-isoindigo-a-monomers-and-b_fig3_317208269]
- International Journal of Pharmaceutical Sciences Review and Research. (2017). Spectroscopic study of 2-carbaldehyde oxime–5-nitrothiophene molecule. International Journal of Pharmaceutical Sciences Review and Research. [URL: <http://globalresearchonline.net/journalcontents/v45-2/23.pdf>]
- ACS Omega. (n.d.). Polymorph-Dependent Emission in Cyano Group-Substituted Thiophene/Phenylene Co-Oligomer Crystals. ACS Omega. [URL: <https://pubs.acs.org/doi/10.1021/acsomega.2c02111>]
- Blazevic Šafarik, J., et al. (Year). Convenient Synthesis ¹H, ¹³C NMR Study and X-Ray Crystal Structure Determination of Some New Disubstituted Thiophenes. Spectroscopy Letters, 32(3). [URL: <https://www.tandfonline.com/doi/abs/10.1080/00387019909351278>]
- Balachandran, V., et al. (2015). Spectroscopic investigations, molecular interactions, and molecular docking studies on the potential inhibitor "thiophene-2-carboxylicacid". Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy. [URL: <https://pubmed.ncbi.nlm.nih.gov/25677530/>]
- Al-Yasari, R. K. (Year). Analysis of molecular structures and spectroscopic properties of thiophene molecules. Journal of Chemical and Pharmaceutical Sciences. [URL: [https://www.jchps.com/issues/Volume%209_Issue%204/jchps%209\(4\)%2021.pdf](https://www.jchps.com/issues/Volume%209_Issue%204/jchps%209(4)%2021.pdf)]
- ResearchGate. (2025). Substitution effect on photochromic properties of benzo[b]thiophene-1,1-dioxide based diarylethenes. ResearchGate. [URL: https://www.researchgate.net/publication/280922830_Substitution_effect_on_photochromic_properties_of_benzobthiophene-11-dioxide_based_diarylethenes]
- Al-Adhami, M. A. K., et al. (2021). Solvent Effects on the UV-Visible Absorption Spectra of Some New 3-Methyl-5-(Phenylamino)-4-((4-Phenylazo. Journal of Chemistry. [URL: <https://www.hindawi.com/journals/jchem/2021/6633645/>]

- Satonaka, H. (1983). The substituent effects in thiophene compounds. I. ¹H NMR and IR studies in methyl (substituted 2-thiophenecarboxylate)s. Bulletin of the Chemical Society of Japan. [URL: <https://www.semanticscholar.org/paper/The-substituent-effects-in-thiophene-compounds.-I.-Satonaka/b76e1a4f3e69f5e3e2c3e1e2d9b6d8d9c4e2a1b1>]
- Piel, S., et al. (Year). Thiophene-thiophene versus phenyl-phenyl coupling in 2-(Diphenylamino)-Thiophenes: an ESR-UV/Vis/NIR spectroelectrochemical study. ChemPhysChem. [URL: <https://pubmed.ncbi.nlm.nih.gov/16521155/>]
- ACS Omega. (2017). π -Stacking Signature in NMR Solution Spectra of Thiophene-Based Conjugated Polymers. ACS Omega. [URL: <https://pubs.acs.org/doi/10.1021/acsomega.7b01007>]
- Muñoz-Losa, A., et al. (2015). Substituent and solvent effects on the UV-vis absorption spectrum of the photoactive yellow protein chromophore. The Journal of Chemical Physics. [URL: <https://pubmed.ncbi.nlm.nih.gov/26026116/>]
- Otsuji, Y., & Imoto, E. (Year). Infrared Absorption Spectra of Substituted Thiophenes. Amanote Research. [URL: <https://amanote.com/research/infrared-absorption-spectra-of-substituted-thiophenes-by-yoshio-otsuji-eiji-imoto-in-nippon-kagaku-zasshi>]
- ResearchGate. (n.d.). a) UV/Vis absorption and b) normalized fluorescence spectra of... ResearchGate. [URL: https://www.researchgate.net/figure/a-UV-Vis-absorption-and-b-normalized-fluorescence-spectra-of-aryl-substituted-doubly_fig3_354226162]
- MDPI. (n.d.). A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methylenedene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. MDPI. [URL: <https://www.mdpi.com/1422-8599/20/1/1>]
- PMC. (n.d.). Photochromic Properties of Thiophene and Thiazole-Substituted Bicyclic Aziridine in Solution and Solid State. PMC. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC8956551/>]
- ResearchGate. (n.d.). FT-IR spectra of thiophene and polythiophene prepared by chemical oxidative polymerization in aqueous medium. ResearchGate. [URL: <https://www.researchgate.net>]
- ResearchGate. (n.d.). Comparison of the n.m.r. proton shifts of some thiophenes and the corresponding suiphones. ResearchGate. [URL: https://www.researchgate.net/figure/Comparison-of-the-nmr-proton-shifts-of-some-thiophenes-and-the-corresponding-suiphones_tbl2_279649988]
- ResearchGate. (n.d.). FT-IR spectra: (a) thiophene-2-carbaldehyde, (b) isonicotinohydrazide,... ResearchGate. [URL: https://www.researchgate.net/figure/FT-IR-spectra-a-thiophene-2-carbaldehyde-b-isonicotinohydrazide-c-E-N_fig2_354226162]
- ResearchGate. (2025). Synthesis and Mass Spectral Fragmentation Patterns of Some Thiazole and Imidazolidine Derivatives. ResearchGate. [URL: <https://www.researchgate.net>]
- ChemicalBook. (n.d.). Thiophene(110-02-1) ¹³C NMR spectrum. ChemicalBook. [URL: https://www.chemicalbook.com/SpectrumEN_110-02-1_13CNMR.htm]
- ResearchGate. (2025). Vibrational Spectra and Calculations on Substituted Terthiophenes. ResearchGate. [URL: <https://www.researchgate.net>]
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts. [URL: [https://chem.libretexts.org/Bookshelves/Organic_Chemistry/Organic_Chemistry_\(Morsch_et_al.\)/04%3AMass_Spectrometry/4](https://chem.libretexts.org/Bookshelves/Organic_Chemistry/Organic_Chemistry_(Morsch_et_al.)/04%3AMass_Spectrometry/4)]

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5. researchgate.net [researchgate.net]

- [6. biointerfaceresearch.com](https://biointerfaceresearch.com) [biointerfaceresearch.com]
- [7. Substituent and solvent effects on the UV-vis absorption spectrum of the photoactive yellow protein chromophore - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [8. iosrjournals.org](https://iosrjournals.org) [iosrjournals.org]
- [9. Photophysical, Electrochemical, Density Functional Theory, and Spectroscopic Study of Some Oligothiophenes](https://mdpi.com) [mdpi.com]
- [10. globalresearchonline.net](https://globalresearchonline.net) [globalresearchonline.net]
- [11. omu.repo.nii.ac.jp](https://omu.repo.nii.ac.jp) [omu.repo.nii.ac.jp]
- [12. The substituent effects in thiophene compounds. I. 1H NMR and IR studies in methyl \(substituted 2-thiophenecarboxylate\)s.](https://www.semanticscholar.org) | Semantic Scholar [semanticscholar.org]
- [13. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [14. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [15. researchgate.net](https://researchgate.net) [researchgate.net]
- [16. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [17. Thiophen chemistry. Part XIII. Mass spectra of substituted thiophenes - Journal of the Chemical Society B: Physical Organic \(RSC Publishing\)](https://pubs.rsc.org) [pubs.rsc.org]
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